

Essential Safety and Operational Guide for Handling Tabun (GA)

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Compound of Interest

Compound Name: *Tabac*

Cat. No.: *B1216773*

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IMMEDIATE SAFETY PREPAUTIONS: Tabun is an extremely toxic nerve agent. Handle only in a certified laboratory with appropriate engineering controls and with strict adherence to all safety protocols. Any exposure can be fatal within minutes. This guide provides essential information and should be supplemented by comprehensive, site-specific training.

Tabun (GA) is a volatile, colorless-to-brown liquid nerve agent that poses a severe and immediate threat to human health through inhalation, skin absorption, and eye contact.^{[1][2]} Its high toxicity necessitates the most stringent safety protocols and the use of specialized personal protective equipment (PPE) for any handling operations. This document outlines the essential PPE, operational procedures, and disposal plans for researchers, scientists, and drug development professionals working with Tabun.

Properties and Toxicity of Tabun (GA)

Understanding the physical, chemical, and toxicological properties of Tabun is foundational to implementing effective safety measures.

Property	Value	Source
Chemical Name	Ethyl N,N-dimethylphosphoramidocyanidate	[3]
CAS Number	77-81-6	[3]
Appearance	Clear, colorless to brown liquid	[2]
Odor	Faintly fruity or almond-like	[2][4]
Molecular Weight	162.13 g/mol	[5]
Boiling Point	247.5 °C (477.5 °F)	[4]
Vapor Density	5.6 (air = 1)	[3]
Vapor Pressure	0.07 mmHg at 25°C	[5]
Solubility in Water	9.8 g/100 g at 25°C	[4]

Tabun is one of the most toxic known chemical warfare agents, and exposure to even minute quantities can be lethal.[6]

Toxicity Metric	Value	Route of Exposure	Source
Lethal Concentration (LCt50)	70-400 mg·min/m ³	Inhalation	[6][7]
Lethal Dose (LD50)	~1,500 mg (for a 70 kg person)	Percutaneous (skin)	[7]

Occupational exposure limits (e.g., PEL, TLV) have not been established by OSHA or ACGIH for Tabun. However, the U.S. military has suggested a permissible airborne concentration of 0.0001 mg/m³ for an 8-hour workday.[8]

Personal Protective Equipment (PPE) Protocol

The selection and use of appropriate PPE is the most critical element in preventing exposure to Tabun. For all handling of this agent, a Level A protective suit is the minimum requirement.

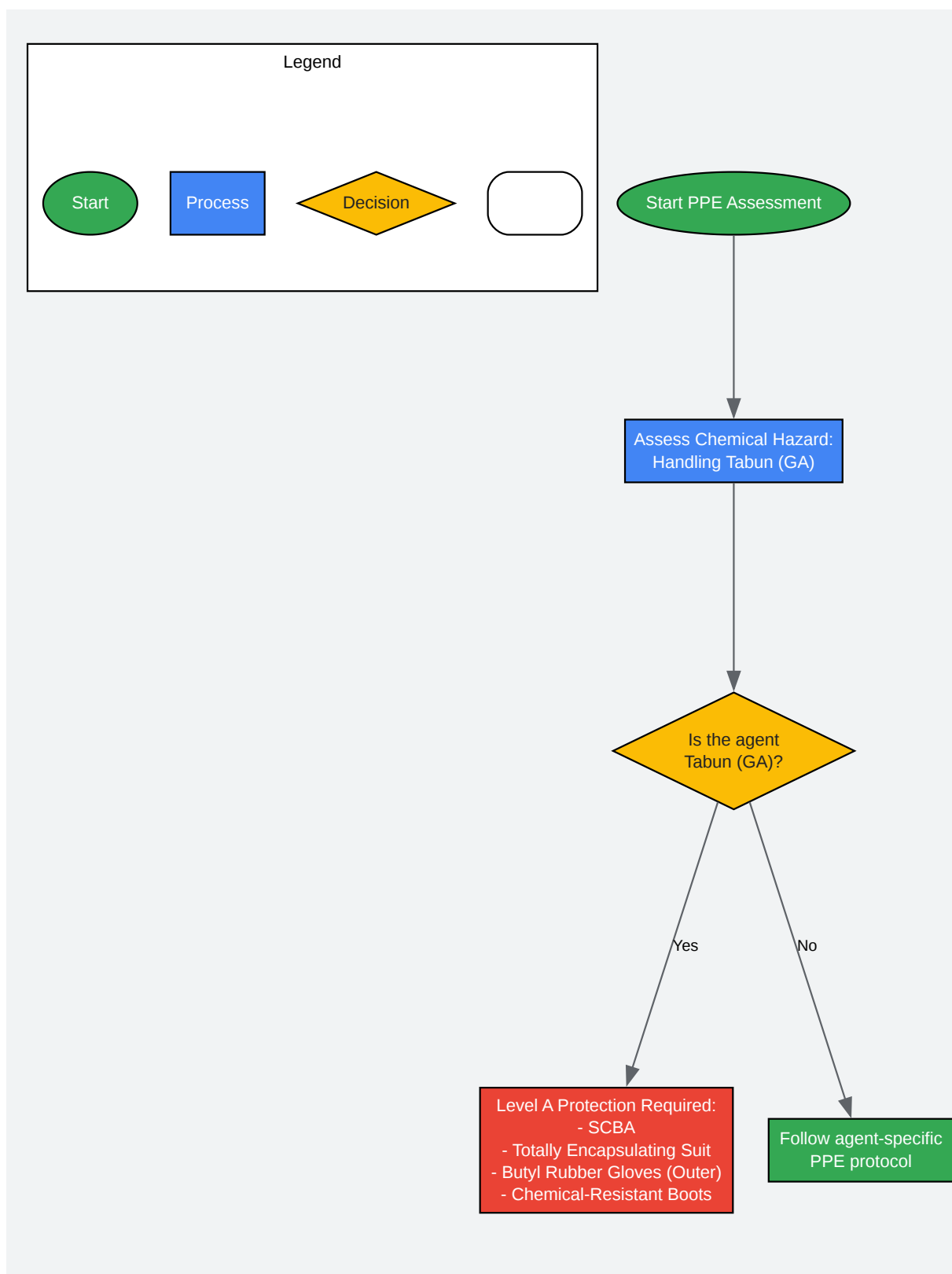
Level A Protection Ensemble

Level A protection is required when the greatest potential for exposure to hazards exists and when the highest level of respiratory, skin, and eye protection is needed.^[9]

Component	Specification	Rationale
Respiratory Protection	NIOSH-certified, pressure-demand, full-facepiece, self-contained breathing apparatus (SCBA).	Provides the highest level of respiratory protection against airborne concentrations of Tabun.
Protective Suit	Totally encapsulating chemical- and vapor-protective suit.	Creates a full-body barrier against liquid and vapor forms of Tabun. Materials should be tested for resistance to chemical warfare agents.
Gloves (Inner)	Chemical-resistant gloves (e.g., nitrile).	Provides a secondary layer of protection in case the outer gloves are breached.
Gloves (Outer)	Butyl rubber gloves.	Butyl rubber is the material specified by the U.S. military for protection against toxicological agents. ^{[7][10]} While specific breakthrough time data for Tabun is not publicly available, butyl rubber provides excellent resistance to a wide range of hazardous chemicals.
Footwear	Chemical-resistant boots with steel toes and shanks, worn inside the suit.	Protects feet from exposure and physical hazards.
Communications	Two-way radio communication system.	Essential for communication with personnel outside the hazardous area.

PPE Selection Flowchart

The following flowchart outlines the decision-making process for ensuring the appropriate level of PPE is used. For Tabun, this will invariably lead to the selection of a Level A ensemble.



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Caption: PPE selection decision process for handling Tabun (GA).

Operational Plan: Donning and Doffing PPE

A meticulous, step-by-step procedure for putting on (donning) and taking off (doffing) PPE is critical to prevent cross-contamination and exposure. This process should be conducted with the assistance of a trained observer ("buddy").

Donning Procedure

- **Inspection:** Thoroughly inspect all PPE components for damage, defects, or expiration dates.
- **Inner Garments:** Don inner garments (e.g., cooling vest, personal clothing).
- **SCBA:** Don the SCBA and ensure it is functioning correctly.
- **Suit:** Step into the encapsulating suit with assistance.
- **Inner Gloves:** Don inner chemical-resistant gloves.
- **Suit Sealing:** Seal the suit, ensuring all zippers and closures are secure.
- **Outer Gloves:** Don outer butyl rubber gloves, securing them over the sleeves of the suit with chemical-resistant tape.
- **Final Check:** The "buddy" performs a final, thorough inspection of the entire ensemble.

Doffing Procedure

Doffing must occur in a designated decontamination area and is a high-risk operation.

- **Gross Decontamination:** Undergo gross decontamination via a drenching shower or spray with an appropriate decontamination solution.
- **Outer Gloves:** Remove the outer gloves, turning them inside out.
- **Suit Opening:** With assistance, unzip the encapsulating suit.
- **SCBA Removal:** Remove the SCBA without contaminating the inner clothing.

- **Suit Removal:** Roll the suit down and away from the body, avoiding contact with the exterior surface.
- **Inner Gloves:** Remove the inner gloves, again turning them inside out.
- **Hand Washing:** Immediately and thoroughly wash hands with soap and water.

Decontamination and Disposal Plan

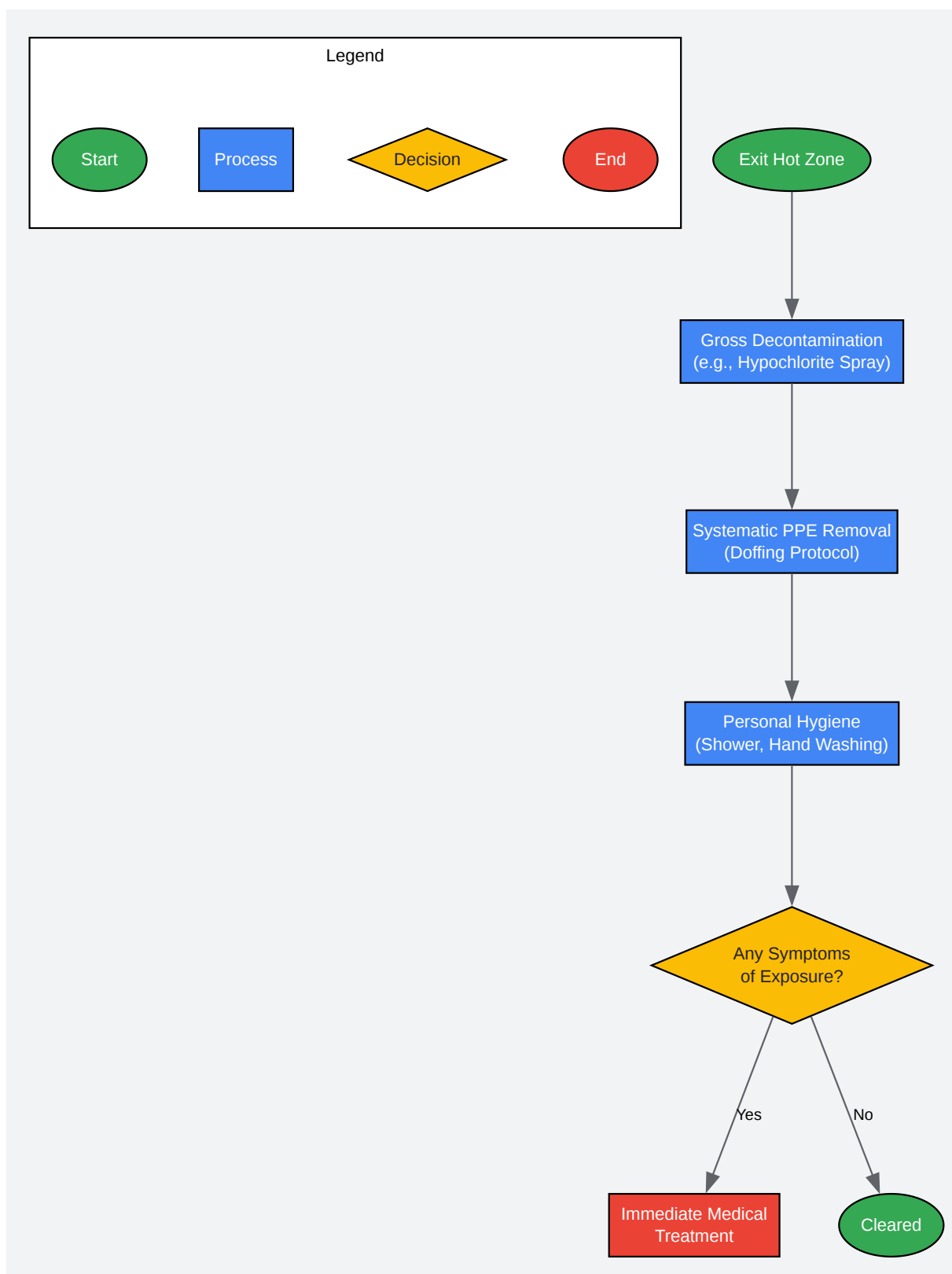
Effective decontamination is crucial for the safety of personnel and the environment. All materials that come into contact with Tabun must be considered hazardous waste.

Decontamination Protocol

Rapid decontamination is key to survival in the event of an exposure.[\[1\]](#)

- **Personnel Decontamination:** In case of skin contact, immediately decontaminate with a 0.5% hypochlorite solution or Reactive Skin Decontamination Lotion (RSDL).[\[11\]](#) Flush eyes with copious amounts of water for 10-15 minutes.[\[10\]](#)
- **Equipment Decontamination:** Decontaminate all non-disposable equipment with a compatible solution, such as a detergent and water solution with a pH between 8 and 10.5.
[\[10\]](#)

Decontamination Workflow



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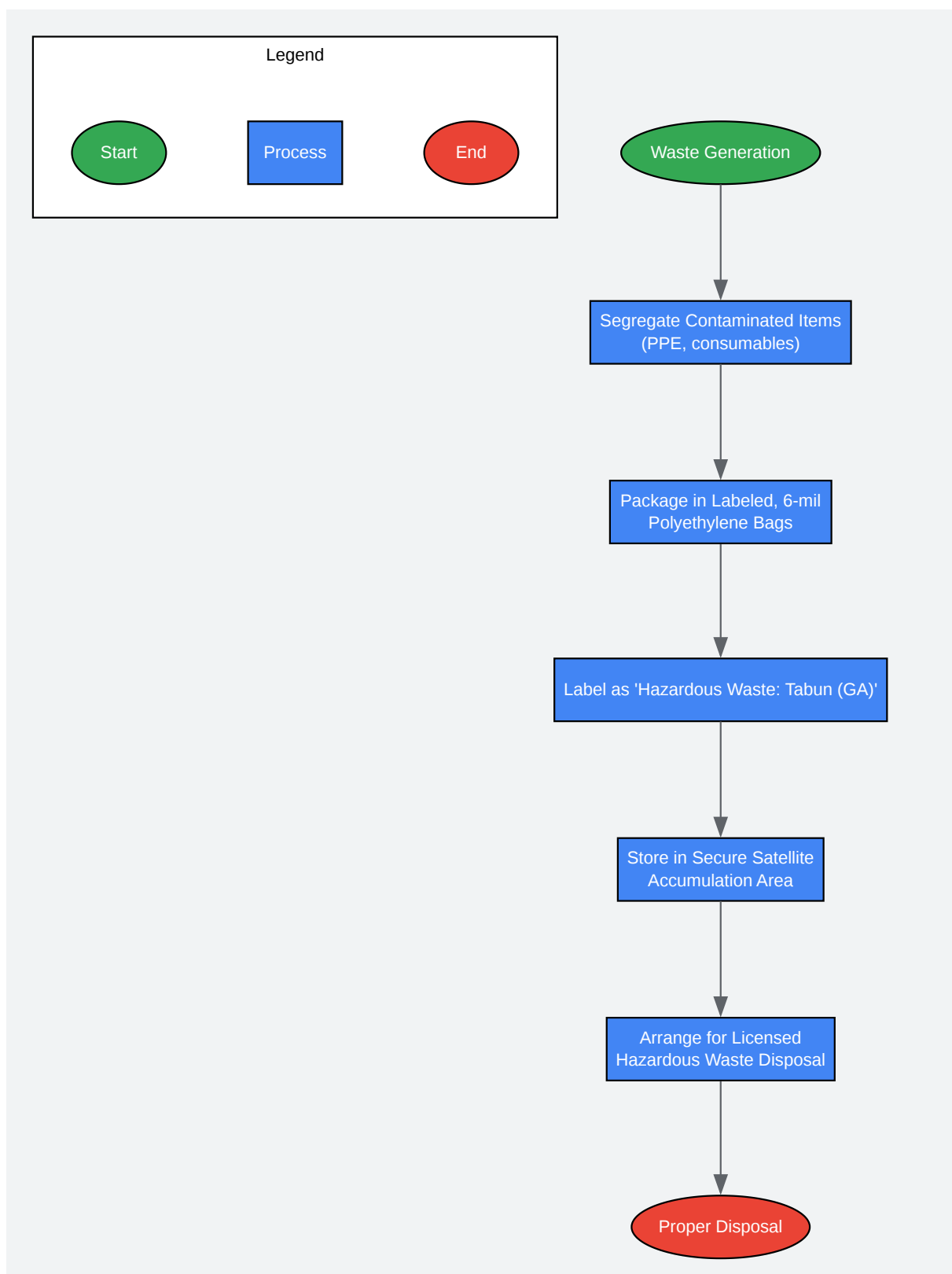
Caption: Workflow for personnel decontamination after handling Tabun.

Disposal Plan

All waste generated from Tabun handling is considered hazardous and must be disposed of in accordance with all federal, state, and local regulations.

- Segregation: All contaminated materials (PPE, wipes, consumables) must be segregated as hazardous waste at the point of generation.
- Containment: Place all contaminated items in labeled, durable, 6-mil polyethylene bags or other approved hazardous waste containers.[\[10\]](#)
- Labeling: Clearly label all waste containers with "Hazardous Waste" and the specific chemical identity (Tabun, GA).
- Storage: Store waste in a designated, secure, and well-ventilated satellite accumulation area, away from incompatible materials.
- Disposal: Arrange for pickup and disposal by a licensed hazardous waste contractor. Do not dispose of any Tabun-contaminated materials in regular trash or via sewer systems.

Disposal Workflow



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Caption: Step-by-step plan for the disposal of Tabun-contaminated waste.

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